

# Technical Guide: Physicochemical Properties of Pyridinium Acetate

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## Compound of Interest

Compound Name: *Pyridinium acetate*

Cat. No.: *B1580452*

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This guide provides core data on the molecular properties of **pyridinium acetate**, a compound frequently utilized in biochemical and organic synthesis applications.

## Molecular Identity and Properties

**Pyridinium acetate** is an ionic compound formed from the protonation of pyridine by acetic acid. It consists of a pyridinium cation and an acetate anion.<sup>[1][2]</sup> This salt is commonly employed as a buffer in various chemical reactions.<sup>[1][2]</sup>

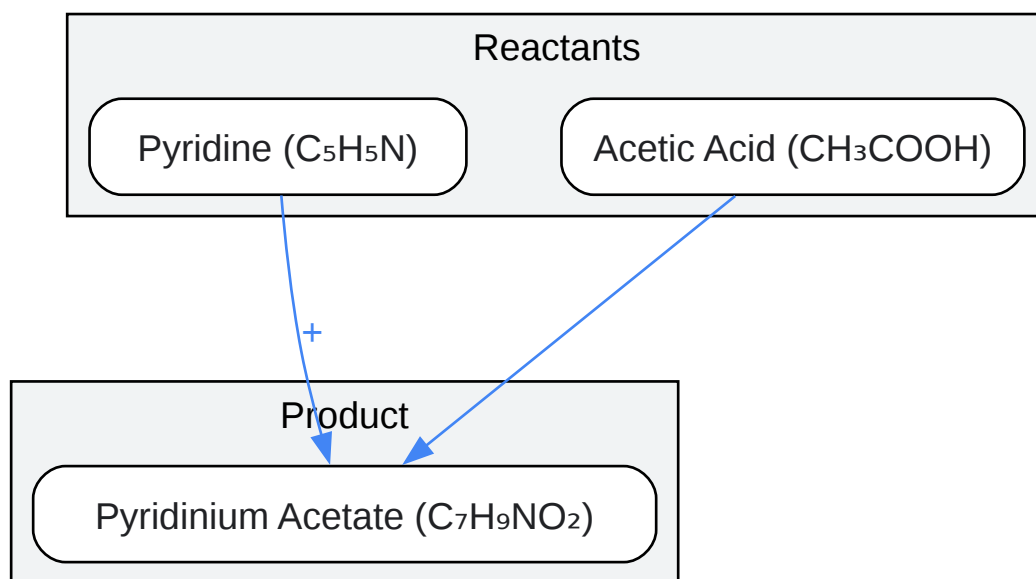
The fundamental molecular characteristics of **pyridinium acetate** are summarized below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub> <sup>[1][2][3][4][5][6]</sup>
Molecular Weight	139.15 g/mol <sup>[2][3][5][7]</sup>
Monoisotopic Mass	139.063328530 Da <sup>[3][6]</sup>

## Formation of Pyridinium Acetate

The logical relationship illustrating the formation of **pyridinium acetate** from its precursor molecules, pyridine and acetic acid, is depicted in the following diagram. This acid-base

reaction results in the transfer of a proton from acetic acid to the nitrogen atom of pyridine.



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Caption: Formation of **Pyridinium Acetate**.

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## References

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